

Technical Support Center: 2,5-Dimethylisonicotinonitrile

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Compound of Interest

Compound Name: 2,5-Dimethylisonicotinonitrile

CAS No.: 7584-10-3

Cat. No.: B109826

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Disclaimer: The following guidance is based on the chemical properties and hazard profiles of structurally similar compounds, such as other pyridine carbonitriles. A specific Safety Data Sheet (SDS) for **2,5-Dimethylisonicotinonitrile** was not available at the time of this writing. Users must obtain and consult the substance-specific SDS before any handling, storage, or experimental use of this compound. This guide is intended to provide general best practices and troubleshooting advice for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,5-Dimethylisonicotinonitrile**?

Based on analogous compounds like 4-Cyanopyridine, **2,5-Dimethylisonicotinonitrile** is anticipated to be harmful if swallowed, in contact with skin, or if inhaled.[1] It may also cause skin and serious eye irritation, as well as respiratory irritation.[1][2][3][4]

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

At a minimum, users should wear chemical safety goggles or a face shield, nitrile or butyl rubber gloves, and a lab coat over full-length clothing.[5] If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with organic vapor cartridges is recommended, and all handling of the solid compound should be conducted within a certified chemical fume hood.[5][6]

Q3: How should I properly store **2,5-Dimethylisonicotinonitrile**?

Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.^{[2][6][7]} Keep it away from heat, sparks, open flames, and other sources of ignition.^{[2][6][7]} It should be stored separately from strong oxidizing agents and strong acids.^[8]

Q4: What are the appropriate first aid measures in case of exposure?

- Skin Contact: Immediately wash the affected area with plenty of soap and water.^[7]
- Eye Contact: Rinse eyes cautiously with water for at least 15 minutes and seek medical attention.^[7]
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.^[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention.^[2]

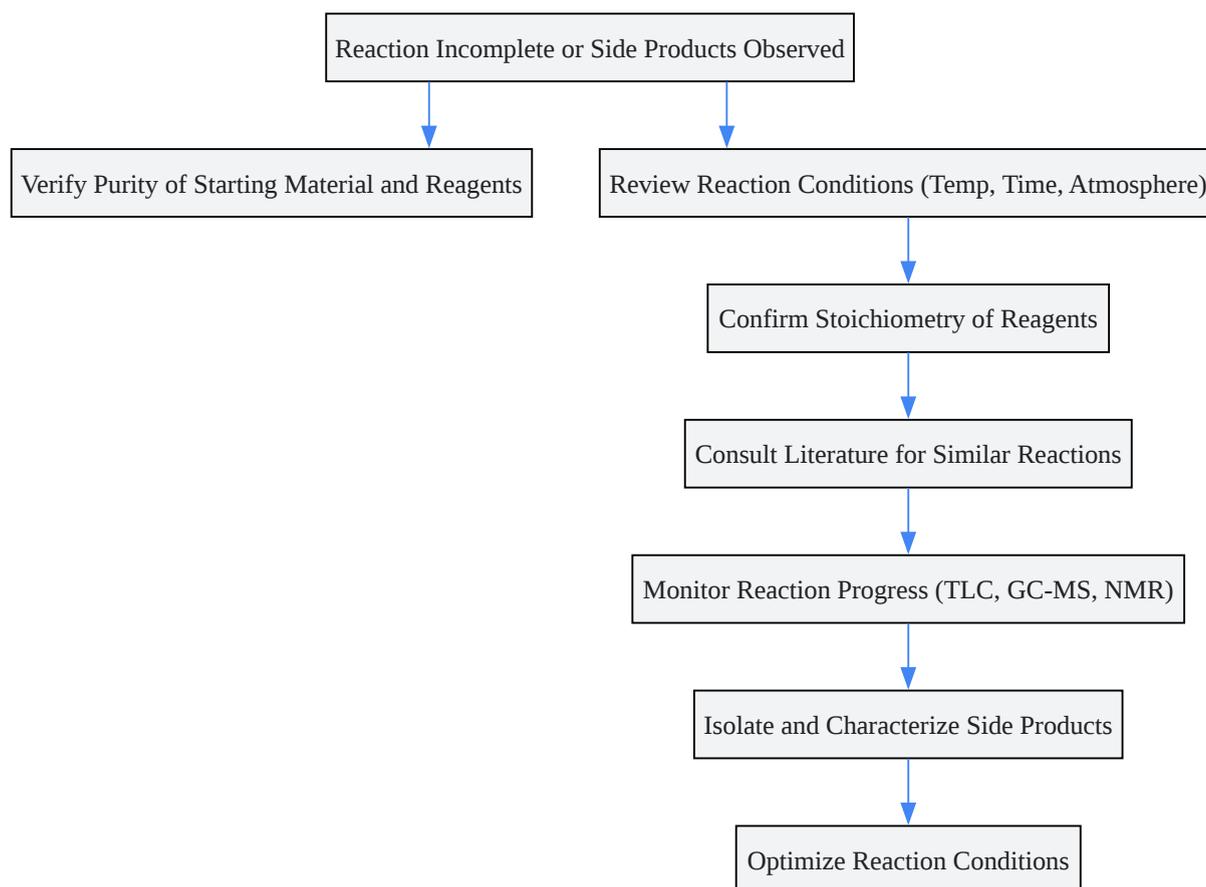
Troubleshooting Experimental Issues

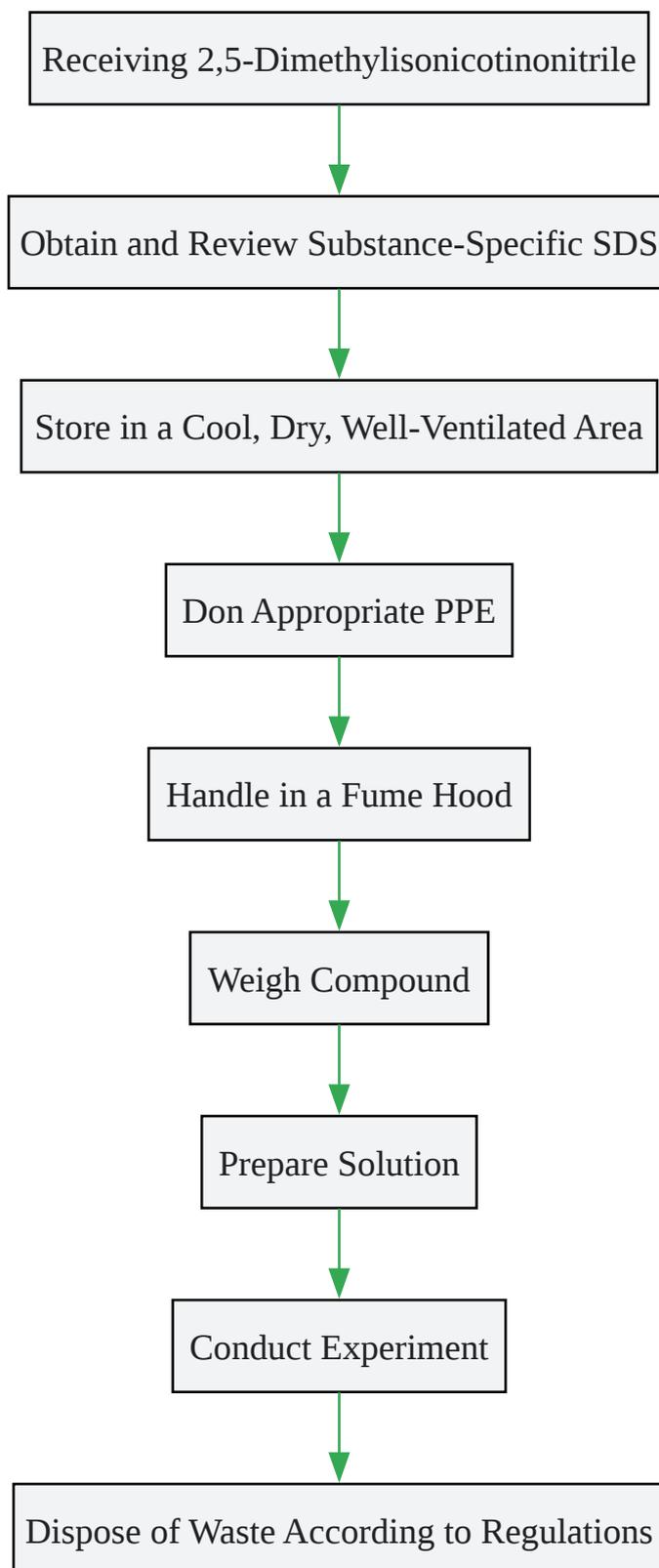
Problem 1: The compound is not dissolving as expected in my chosen solvent.

- Causality: **2,5-Dimethylisonicotinonitrile**, like many organic compounds, may have limited solubility in certain solvents. The rate of dissolution can also be affected by particle size, temperature, and agitation.
- Troubleshooting Steps:
 - Increase Agitation: Ensure the mixture is being stirred vigorously.
 - Gentle Heating: Gently warm the solvent to increase solubility. Be cautious and do this in a well-ventilated area, away from ignition sources, especially with flammable solvents.
 - Sonication: Use a sonicator bath to aid in the dissolution of suspended particles.
 - Solvent Selection: If the compound remains insoluble, a different solvent or a co-solvent system may be necessary. Consult literature for solvents used with similar pyridine carbonitrile compounds.

Problem 2: My reaction is not proceeding to completion, or I am observing unexpected side products.

- Causality: The nitrile and pyridine functional groups in **2,5-Dimethylisonicotinonitrile** can participate in various side reactions depending on the reaction conditions (e.g., presence of strong acids, bases, or nucleophiles). The purity of the starting material and reagents is also critical.
- Troubleshooting Workflow:





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Caption: Workflow for safe handling and storage.

References

- Post Apple Scientific. (2024). 12 Safety Precautions To Follow When Handling Pyridine. Retrieved from [[Link](#)]
- INCHEM. (2021). ICSC 0323 - PYRIDINE. Retrieved from [[Link](#)]
- PubChem. (n.d.). 2,5-Dimethylstyrene. Retrieved from [[Link](#)]
- PubChem. (n.d.). 2,5-Diphenylcyclopentanone. Retrieved from [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of 2-Pyridinecarbonitrile (CAS 100-70-9). Retrieved from [[Link](#)]
- PubChem. (n.d.). 2,5-Dimethylpyridine. Retrieved from [[Link](#)]

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Sources

- 1. tcichemicals.com [tcichemicals.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 8. ICSC 0323 - PYRIDINE [inchem.org]
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